

Uvarigranol C: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Uvarigranol C

Cat. No.: B168965

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Uvarigranol C is a polyoxygenated cyclohexene natural product isolated from the stems of *Uvaria boniana* Finet & Gagnep. This document provides a detailed overview of its physical and chemical properties, along with available experimental data. The information is intended to serve as a comprehensive resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

Uvarigranol C is a structurally complex molecule with the chemical formula $C_{23}H_{24}O_7$.^[1] It is characterized by a highly substituted cyclohexene ring, a feature common to a class of bioactive compounds isolated from the *Uvaria* genus.

Property	Value	Source
CAS Number	172104-04-0	[1]
Molecular Formula	C ₂₃ H ₂₄ O ₇	[1]
Molecular Weight	412.43 g/mol	[1]
Appearance	Amorphous powder	Pan X, et al. (1998)
Solubility	Soluble in DMSO	MedChemExpress
Optical Rotation	[α] _D ²⁰ -45.8° (c 0.1, CHCl ₃)	Pan X, et al. (1998)

Spectral Data

The structural elucidation of **Uvarigranol C** was accomplished through extensive spectroscopic analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H-NMR (300 MHz, CDCl₃) δ (ppm): 7.98 (2H, m), 7.50 (1H, m), 7.37 (2H, m), 5.92 (1H, d, J=9.0 Hz), 5.68 (1H, d, J=9.0 Hz), 4.55 (1H, m), 4.40 (1H, m), 4.22 (1H, m), 3.95 (1H, m), 3.60 (1H, m), 2.45 (1H, m), 2.20 (1H, m), 1.25 (3H, t, J=7.0 Hz).

¹³C-NMR (75 MHz, CDCl₃) δ (ppm): 166.5, 133.0, 130.4, 129.7, 128.3, 128.2, 78.1, 77.9, 74.2, 71.3, 68.9, 63.8, 32.7, 15.2.

(Source: Pan X, et al. Yao Xue Xue Bao. 1998;33(4):275-81.)

Mass Spectrometry (MS)

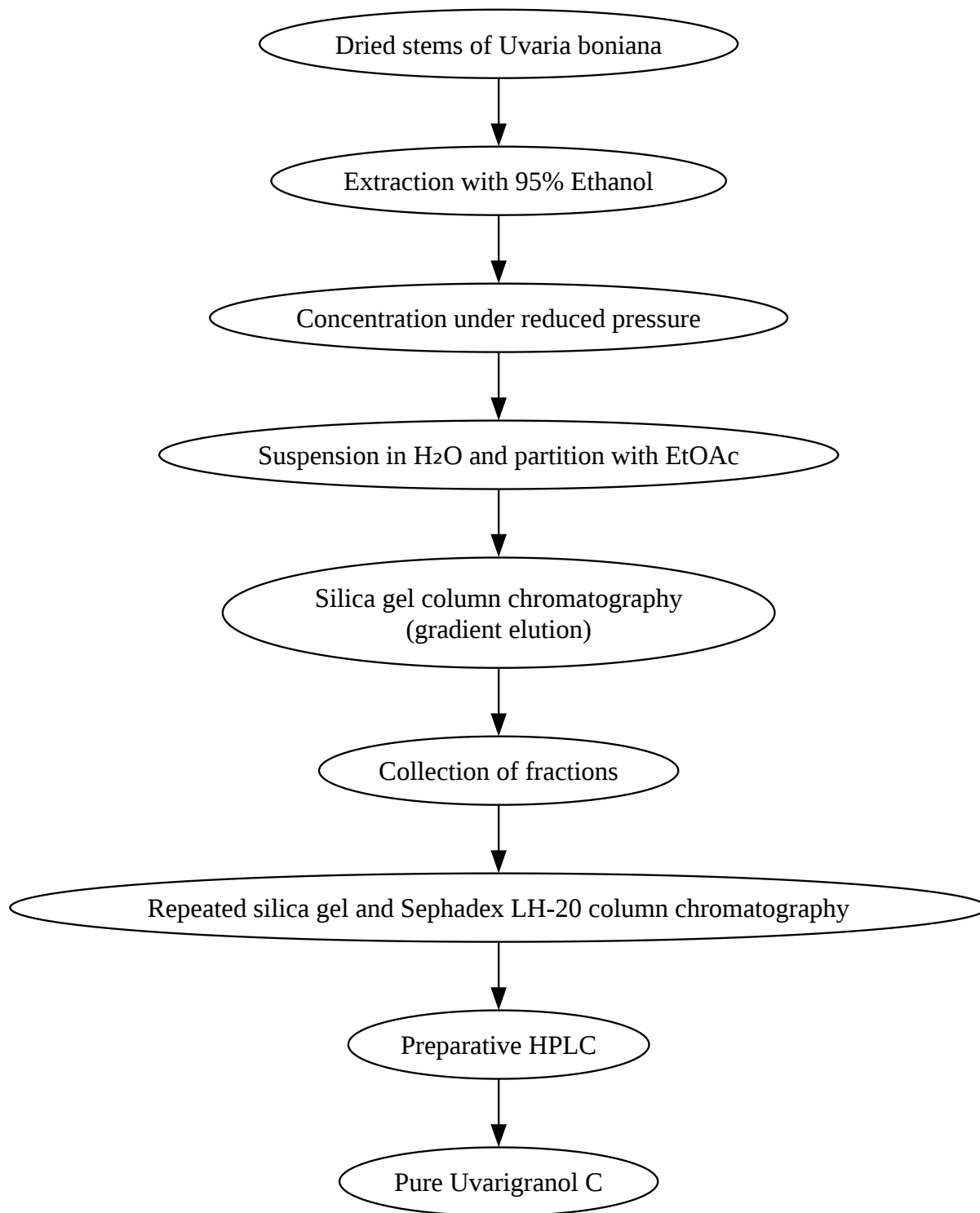
High-Resolution Mass Spectrometry (HR-MS): The exact mass and fragmentation pattern are crucial for confirming the molecular formula and structure. Detailed HR-MS data can be found in the original isolation publication.

(Source: Pan X, et al. Yao Xue Xue Bao. 1998;33(4):275-81.)

Experimental Protocols

Isolation of Uvarigranol C

The following is a generalized procedure based on the original isolation of polyoxygenated cyclohexenes from *Uvaria boniana*.



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Caption: Workflow for a typical MTT-based cytotoxicity assay.

Detailed Steps:

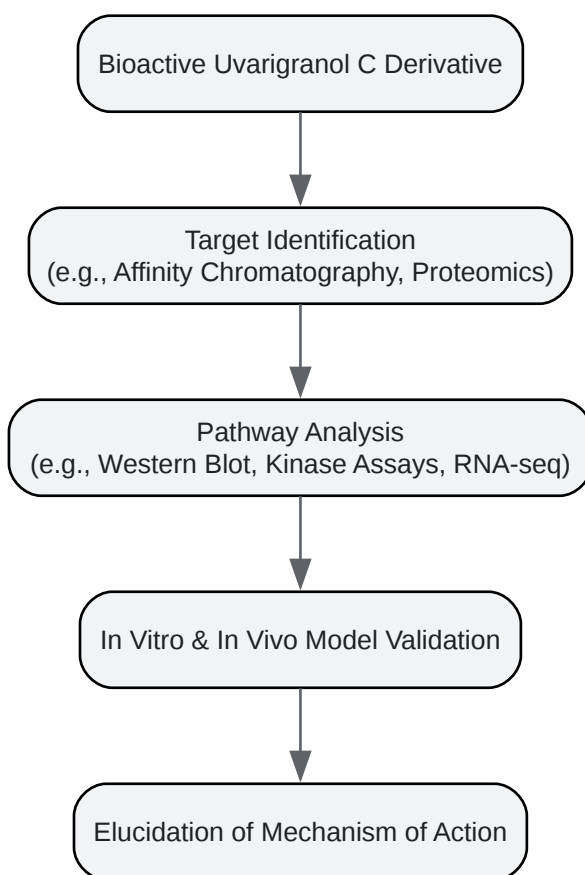
- **Cell Seeding:** Human tumor cell lines (e.g., KB, Bel7402, HCT-8) are seeded in 96-well plates at an appropriate density and allowed to attach overnight.
- **Compound Treatment:** The cells are then treated with various concentrations of the test compounds (**Uvarigranol C** derivatives) and a vehicle control.
- **Incubation:** The plates are incubated for a specified period (e.g., 48 or 72 hours) at 37°C in a humidified atmosphere with 5% CO₂.
- **MTT Addition:** After the incubation period, a solution of 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) is added to each well.
- **Formazan Formation:** The plates are incubated for an additional 4 hours, allowing viable cells to reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** The medium is removed, and a solubilizing agent, such as dimethyl sulfoxide (DMSO), is added to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance is measured at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** The percentage of cell viability is calculated relative to the vehicle-treated control cells, and the half-maximal inhibitory concentration (IC₅₀) is determined.

(This is a generalized protocol and specific details may vary based on the cell line and laboratory.)

Signaling Pathways

Currently, there is no publicly available information detailing the specific signaling pathways modulated by **Uvarigranol C**. Further research is required to elucidate its mechanism of action and its effects on cellular signaling cascades.

Logical Relationship for Future Signaling Pathway Investigation



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Caption: A potential workflow for investigating the signaling pathways affected by **Uvarigranol C** derivatives.

Conclusion

Uvarigranol C is a member of the promising class of polyoxygenated cyclohexenes. While the natural compound itself shows limited bioactivity, its derivatives present a potential starting point for the development of novel therapeutic agents, particularly in the area of oncology. This technical guide provides a summary of the currently available data on **Uvarigranol C** to facilitate further research and development efforts. More extensive studies are needed to fully characterize its biological activities and unravel its molecular mechanisms of action.

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References

- 1. medchemexpress.com [medchemexpress.com]
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